1H NMR Characterization Guide: (2-Phenoxyethyl)boronic Acid

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Compound of Interest

Compound Name:	*(2-Phenoxyethyl)boronic acid*
Cat. No.:	*B13460808*

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Executive Summary & Technical Context

Compound: **(2-Phenoxyethyl)boronic acid** (CAS: 103986-53-4) Molecular Formula: $C_8H_{11}BO_3$ Key Application: Suzuki-Miyaura cross-coupling linker; introduction of phenoxyethyl motifs in medicinal chemistry.[1]

Characterizing alkyl boronic acids like **(2-phenoxyethyl)boronic acid** by 1H NMR presents a specific analytical challenge: Dynamic Boroxine Equilibrium. Unlike standard organic molecules, boronic acids spontaneously dehydrate to form cyclic trimers (boroxines) in non-polar solvents (e.g., $CDCl_3$). This results in peak broadening, non-integer integration values, and loss of resolution.

This guide compares two characterization strategies:

- Method A (Direct Analysis): 1H NMR of the free acid in polar aprotic solvents (DMSO-d_6) to stabilize the monomer.
- Method B (Derivatization): Conversion to the pinacol ester (boronate) to eliminate hydrogen bonding and boroxine formation.

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Comparative Analysis: Free Acid vs. Pinacol Ester

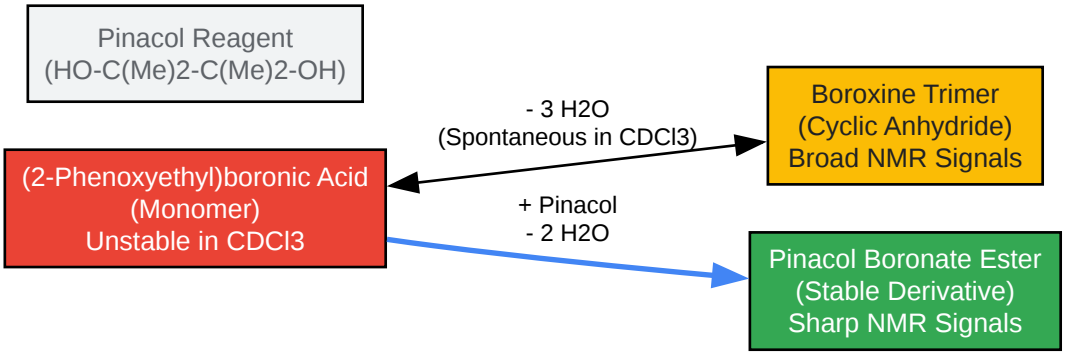
The "product performance" in this context refers to the spectral fidelity and ease of quantification of the characterization method.

Feature	Method A: Free Boronic Acid	Method B: Pinacol Ester Derivative
Primary Solvent	DMSO-d_6 (Required to break oligomers)	$CDCl_3$ (Standard organic solvent)
Spectral Clarity	Moderate. $B(OH)_2$ protons appear broad; -protons broadened by Quadrupolar Relaxation (B).	High. Sharp singlets; no OH exchange broadening; distinct methyl signature.
Stability	Low. Exists as equilibrium mixture (Monomer Boroxine).	High. Thermodynamically stable monomer; no dehydration.
Quantification	Difficult due to variable H_2O content and broad peaks.	Precise integration against internal standards.
Preparation Time	Instant (Dissolve & Run).	15–30 mins (In-situ derivatization).
Recommendation	Use for quick identity confirmation.	Use for purity assay and publication data.

Structural Dynamics & Signaling Pathways

The following diagram illustrates the equilibrium that complicates the NMR analysis of the free acid and how derivatization resolves it.

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Figure 1: In non-polar solvents, the acid dehydrates to the boroxine. Addition of pinacol traps the molecule in a stable ester form.

Experimental Protocols

Protocol A: Direct Characterization (Free Acid)

Best for: Rapid identity checks during synthesis.

- Solvent Selection: Use DMSO-d_6 exclusively. Chloroform ($CDCl_3$) promotes anhydride formation, leading to complex multiplets.
- Sample Prep: Dissolve ~10 mg of **(2-phenoxyethyl)boronic acid** in 0.6 mL DMSO-d_6.
- Water Suppression (Optional): If the water peak (3.33 ppm) overlaps with the ether linkage signals, add 1 drop of D_2O to exchange the OH protons (Note: This will eliminate the $B(OH)_2$ signal).

Protocol B: In-Situ Pinacol Derivatization (Recommended)

Best for: Purity assessment and final characterization.

- Mixing: In a GC vial, combine 10 mg **(2-phenoxyethyl)boronic acid** and 8 mg pinacol (1.1 equiv).
- Solvent: Add 0.7 mL $CDCl_3$.

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- Reaction: Add ~50 mg anhydrous $MgSO_4$ (drying agent) to drive the equilibrium. Cap and shake for 15 minutes.
- Filtration: Filter the solution through a small cotton plug directly into the NMR tube.
- Acquisition: Run standard 1H NMR.

Spectral Data Analysis

Table 1: Chemical Shift Assignments (DMSO-d_6 vs. $CDCl_3$ Ester)

Position	Proton Type	Free Acid (DMSO-d_6) (ppm)	Pinacol Ester ($CDCl_3$) (ppm)	Multiplicity
Ar-H	Aromatic (meta)	7.26 – 7.30	7.25 – 7.29	Multiplet (2H)
Ar-H	Aromatic (ortho/para)	6.90 – 6.96	6.88 – 6.95	Multiplet (3H)
O-CH_2	Ether Linkage ( )	4.05	4.12	Triplet (Hz, 2H)
B-CH_2	Boron-Adjacent ( )	1.35 (Broad)*	1.45 (Sharp)	Triplet (Hz, 2H)
B-OH / Me	Hydroxyl / Methyl	7.60 (Broad s, 2H)	1.25 (Sharp s, 12H)	Singlet

*Note: The

-proton signal in the free acid is often broadened significantly by the Quadrupolar moment of the Boron nucleus (

B,

). In the ester form, this broadening is often reduced due to symmetry and solvent effects.

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Critical Interpretation Notes:

- The "Missing" Protons: In $CDCl_3$ (without pinacol), the $B(OH)_2$ protons are often invisible due to rapid exchange or extreme broadening.
- Boroxine Shifts: If you see a second set of triplets slightly downfield (e.g., $O-CH_2$ at 4.15 ppm instead of 4.12 ppm), your sample contains partial boroxine anhydride.
- Alpha-Proton Shielding: The $B-CH_2$ protons appear unusually upfield (~1.4 ppm) compared to standard alkyl chains due to the electropositive nature of Boron, despite the proximity of the oxygen atom.

References

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